

physical and chemical properties of thietan-3-ol

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Compound of Interest

Compound Name: *thietan-3-ol*

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An In-depth Technical Guide to **Thietan-3-ol**: Properties, Synthesis, and Applications

Introduction

Thietan-3-ol is a four-membered, sulfur-containing heterocyclic compound that has garnered increasing interest in medicinal chemistry and drug development.^{[1][2]} Unlike its more extensively studied oxygen-containing analogue, oxetane-3-ol, the thietane ring has received comparatively limited attention until recently.^[2] Emerging research, however, highlights its potential as a versatile building block and a bioisosteric replacement for other functional groups, notably the carboxylic acid moiety.^{[3][4][5]} This guide provides a comprehensive overview of the physical and chemical properties of **thietan-3-ol**, detailed experimental protocols, and its applications for researchers, scientists, and drug development professionals.

Physical and Chemical Properties

Thietan-3-ol is typically a liquid at room temperature.^[6] Its structure, featuring a hydroxyl group on the four-membered thietane ring, imparts a unique combination of polarity and conformational constraint. These characteristics are central to its utility in modifying the physicochemical properties of parent molecules in drug design.

Core Properties of Thietan-3-ol

Property	Value	Source
CAS Number	10304-16-2	[7] [8] [9]
Molecular Formula	C ₃ H ₆ OS	[7] [8]
Molecular Weight	90.15 g/mol	[7]
Monoisotopic Mass	90.01393598 Da	[7] [8]
Physical Form	Liquid	[6]
pKa	13.55 ± 0.20 (Predicted)	[8]
Topological Polar Surface Area	45.5 Å ²	[7] [8]
Hydrogen Bond Donor Count	1	[8]
Hydrogen Bond Acceptor Count	2	[8]
Complexity	33.9	[7] [8]

Spectral Data

Spectroscopic analysis is crucial for the identification and characterization of **thietan-3-ol**. Key spectral data are summarized below.

Spectroscopic Data for Thietan-3-ol

Spectroscopy Type	Key Features
¹ H NMR (400 MHz, DMSO-d ₆)	δ 5.78 (d, 1H), 4.62 (m, 1H), 3.21 (dd, 2H), 3.09 (dd, 2H) [10]
¹³ C NMR	Data available on spectral databases. [7]
Mass Spectrometry (GC-MS)	m/z top peak: 90. [7] In some instances, fragmentation leads to [M – OH] ⁺ instead of [M + H] ⁺ . [11]
Infrared (IR) Spectroscopy	Vapor phase IR spectra are available on spectral databases. [7]

Synthesis and Experimental Protocols

Thietan-3-ol can be synthesized through various routes, often starting from readily available precursors like epichlorohydrin or thietan-3-one.

Synthesis of Thietan-3-ol from Thietan-3-one (Reduction)

A common laboratory-scale synthesis involves the reduction of thietan-3-one.

Experimental Protocol:

- Dissolve thietan-3-one (1.00 g, 11.35 mmol) in a mixture of dichloromethane (8 mL) and methanol (2 mL).[10]
- Cool the stirred solution to 0-5 °C.[10]
- Add sodium borohydride (1.28 g, 34.00 mmol) in portions.[10]
- Allow the reaction mixture to warm to 25-30 °C and stir for 5 hours.[10]
- Upon reaction completion, filter the mixture and concentrate it under reduced pressure to yield **thietan-3-ol** as a colorless oil (yield: 0.90 g, 88%).[10]

Synthesis from 2-(chloromethyl)oxirane (Epichlorohydrin)

This method involves the reaction of epichlorohydrin with a sulfur source.

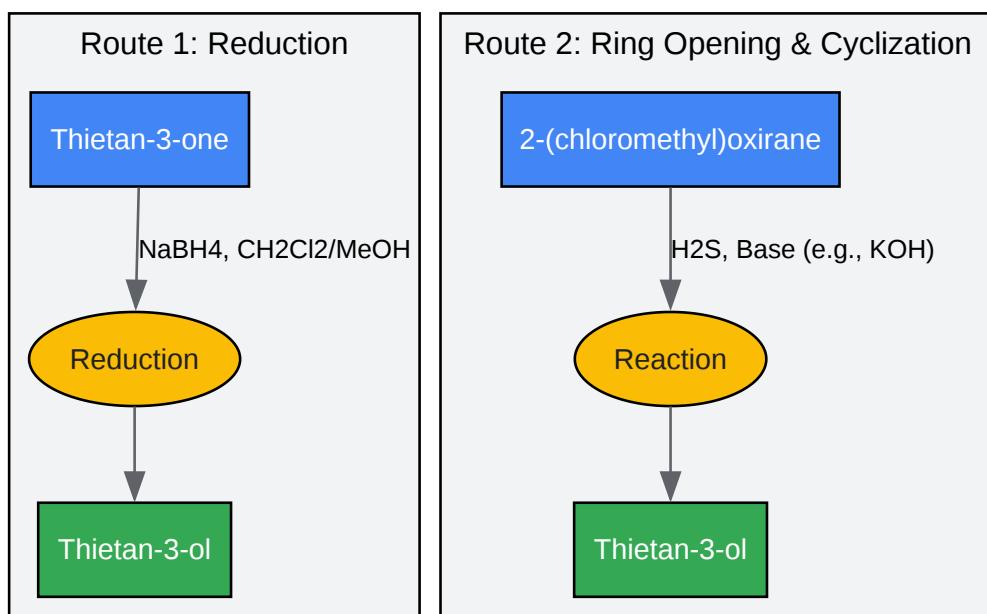
Experimental Protocol:

- Prepare an aqueous solution of potassium hydroxide (43.70 g, 778.00 mmol) in water (200 mL).[10]
- Purge hydrogen sulfide gas (44.19 g, 1296.00 mmol) through the solution at 10-15 °C for 1 hour.[10]
- Add 2-(chloromethyl)oxirane (30.00 g, 324.00 mmol) to the reaction mixture.[10]

- Stir the resulting mixture at 60 °C for 16 hours.[10]
- After completion, extract the reaction mixture with ethyl acetate (250 mL).[10]
- The organic layer is then processed to isolate **thietan-3-ol**.[10]

A similar procedure using barium hydroxide ($\text{Ba}(\text{OH})_2$) as the base has also been reported.[12]

General Synthesis Workflow for Thietan-3-ol



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Caption: Common synthetic routes to **thietan-3-ol**.

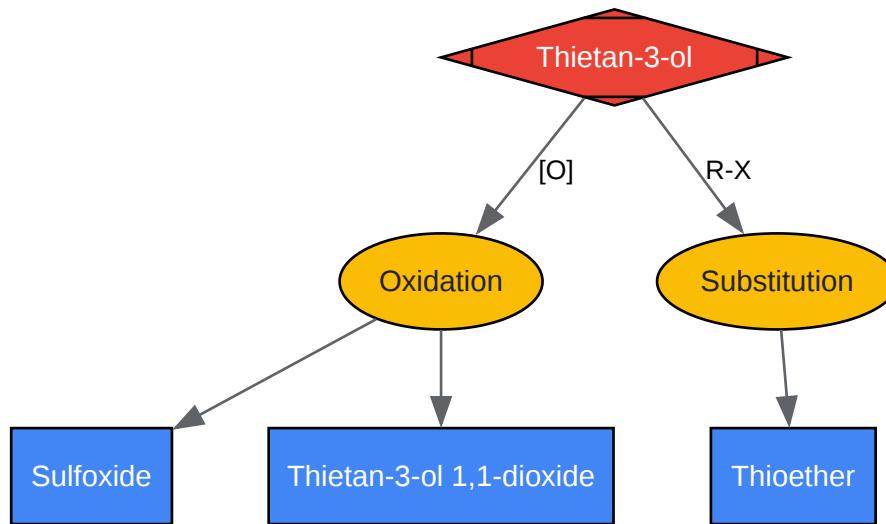
Chemical Reactivity and Applications

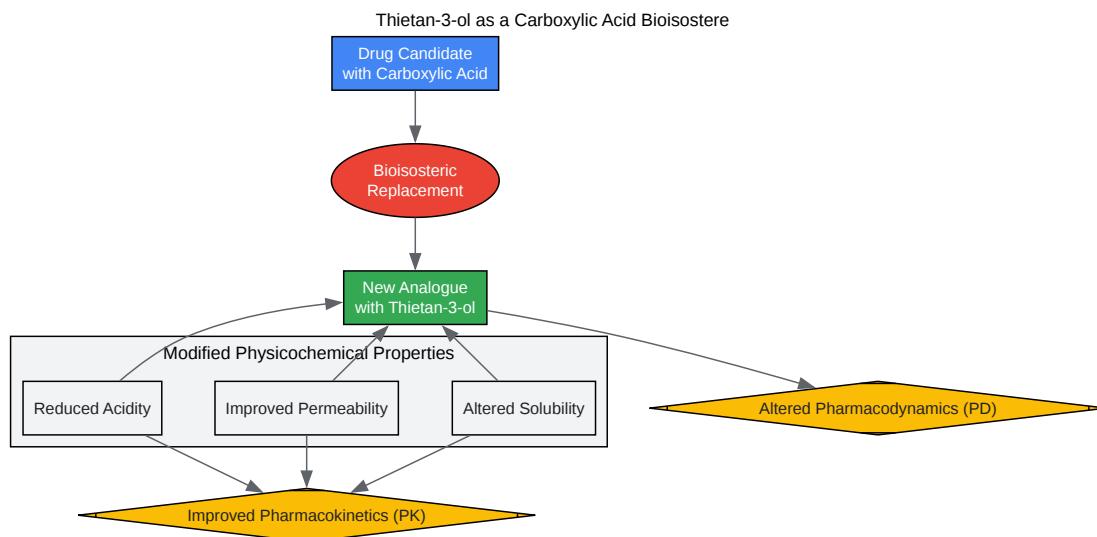
Thietan-3-ol undergoes a variety of chemical transformations, making it a versatile intermediate in organic synthesis.[13]

Key Chemical Reactions

- Oxidation: The sulfur atom in **thietan-3-ol** can be oxidized to form the corresponding sulfoxides and sulfones.[13] For instance, oxidation with m-chloroperoxybenzoic acid (mCPBA) yields **thietan-3-ol** 1,1-dioxide.[11][14]
- Reduction: Reduction reactions can convert the alcohol to a thiol.[13]
- Substitution: It can react with halides to form thioethers.[13]
- Addition: The molecule can participate in addition reactions with alkenes and alkynes.[13]

Key Chemical Reactions of Thietan-3-ol



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